

Derazantinib toxicity management retinal events

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Compound Focus: Derazantinib

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Incidence of Retinal Events with Derazantinib

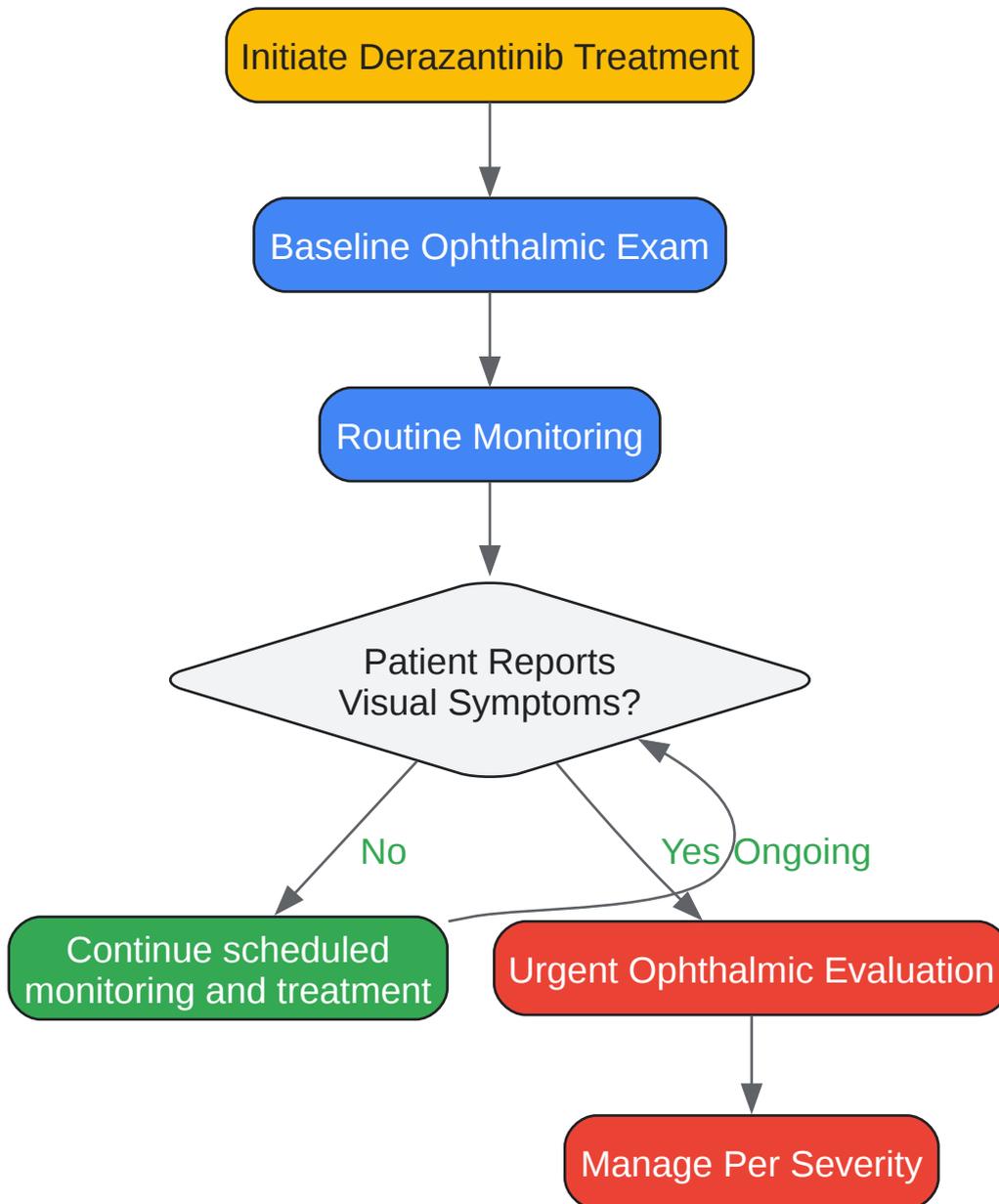
The following table summarizes the quantitative data on retinal events from key **derazantinib** clinical trials:

Trial Identifier	Study Population	Retinal Event Incidence (All Grades)	Reported as	Citation
FIDES-01 (NCT03230318)	Intrahepatic Cholangiocarcinoma (iCCA)	1.4%	Retinal events	[1] [2] [3]
FIDES-02 (NCT04045613)	Metastatic Urothelial Cancer (mUC)	16.0%	Treatment-related retinal events	[4]
Phase 1/2 (NCT01752920)	iCCA (FGFR2 fusion-positive)	41.4%	Eye toxicity (broad term)	[5]

The variation in reported incidence highlights the importance of context. The higher "eye toxicity" rate of 41.4% from the earlier trial is a broad term that can include non-retinal conditions like **dry eye**, which was a frequently reported event (24%) in later studies [1] [3]. The more specific term "retinal events" refers to rarer, more serious potential toxicities affecting the retina.

Monitoring & Management Protocol for Retinal Events

Proactive monitoring and prompt intervention are critical for managing FGFR inhibitor-associated ocular toxicity. The following workflow outlines a recommended protocol for clinical trials, based on general management principles for FGFR inhibitors [6].



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Detailed Methodologies and Rationale

- **Baseline Comprehensive Ophthalmic Examination**

- **Objective:** To establish a pre-treatment status and identify any pre-existing retinal pathology.
- **Protocol:** This should be performed by an ophthalmologist prior to the first dose. The examination must include:
 - **Visual Acuity Test:** Assessment of clarity of vision.
 - **Dilated Fundus Examination:** A critical step to visually inspect the retina and optic nerve for abnormalities.
 - **Optical Coherence Tomography (OCT):** A non-invasive imaging test that provides cross-sectional images of the retina, capable of detecting subtle fluid accumulation (serous retinal detachment) or structural changes that may not be visible otherwise [6].

- **Patient Education and Routine Symptom Monitoring**

- **Objective:** To empower patients to recognize and report symptoms early, enabling prompt intervention.
- **Protocol:** Educate patients on the potential visual symptoms of retinal toxicity and instruct them to report any changes immediately. Key symptoms to report include:
 - **Blurred Vision**
 - **Photopsia** (perceiving flashes of light)
 - **Floaters**
 - **Visual Field Defects** (dark spots or shadows in vision) [6].
- Clinical trials should include structured questioning about these symptoms at each cycle.

- **Management Based on Severity Grading**

- **Objective:** To mitigate ocular damage while preserving treatment continuity if safe and appropriate.
- **Protocol:** The management strategy is dictated by the severity of the event, as graded by the ophthalmologist using criteria like CTCAE (Common Terminology Criteria for Adverse Events).
 - **Grade 1 (Asymptomatic; clinical or diagnostic observations only):** Continue **derazantinib** treatment with close monitoring.
 - **Grade 2 (Symptomatic; limiting instrumental activities of daily living):** Consider temporary treatment interruption until symptoms resolve to Grade ≤ 1 . Dose reduction may be required upon re-initiation.
 - **Grade 3-4 (More severe symptoms; limiting self-care or leading to vision loss):** **Permanently discontinue derazantinib**, as recommended for FGFR inhibitors in general [6]. Specialist ophthalmologic care is mandatory.

Key Takeaways for Researchers

- **Low Incidence in iCCA:** Retinal events requiring discontinuation appear to be rare in the cholangiocarcinoma population, which is the primary focus of **derazantinib**'s development [1].
- **Class Effect:** Retinal toxicity is a known class effect of FGFR inhibition, necessitating that vigilance is maintained even with agents like **derazantinib** that show a potentially lower incidence [3] [6].
- **Proactive Management is Key:** The cornerstone of management is a proactive strategy that includes **baseline screening, ongoing patient education, and a pre-defined plan for dose modification or discontinuation** based on severity [6].

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